

phosphoryl fluoride gas phase behavior

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Compound Focus: Phosphoryl fluoride

CAS No.: 13478-20-1

Cat. No.: S1506004

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Core Gas-Phase Thermochemical Data

The following table summarizes key quantitative gas-phase thermochemical data for **phosphoryl fluoride**, as provided by the National Institute of Standards and Technology (NIST) Standard Reference Database [1] [2].

Property	Value	Units	Conditions
Standard Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	-1254.25	kJ/mol	298.15 K, 1 bar
Standard Entropy ($S^\circ_{\text{gas, 1 bar}}$)	285.41	J/mol·K	298.15 K, 1 bar
Molecular Weight	103.9684	g/mol	-

The gas-phase heat capacity (C_p) is described by a Shomate equation with two temperature ranges [1] [2]. The parameters are as follows:

Shomate Equation: $C_p^\circ = A + B \cdot t + C \cdot t^2 + D \cdot t^3 + E/t^2$ (where $t = \text{temperature [K] / 1000}$)

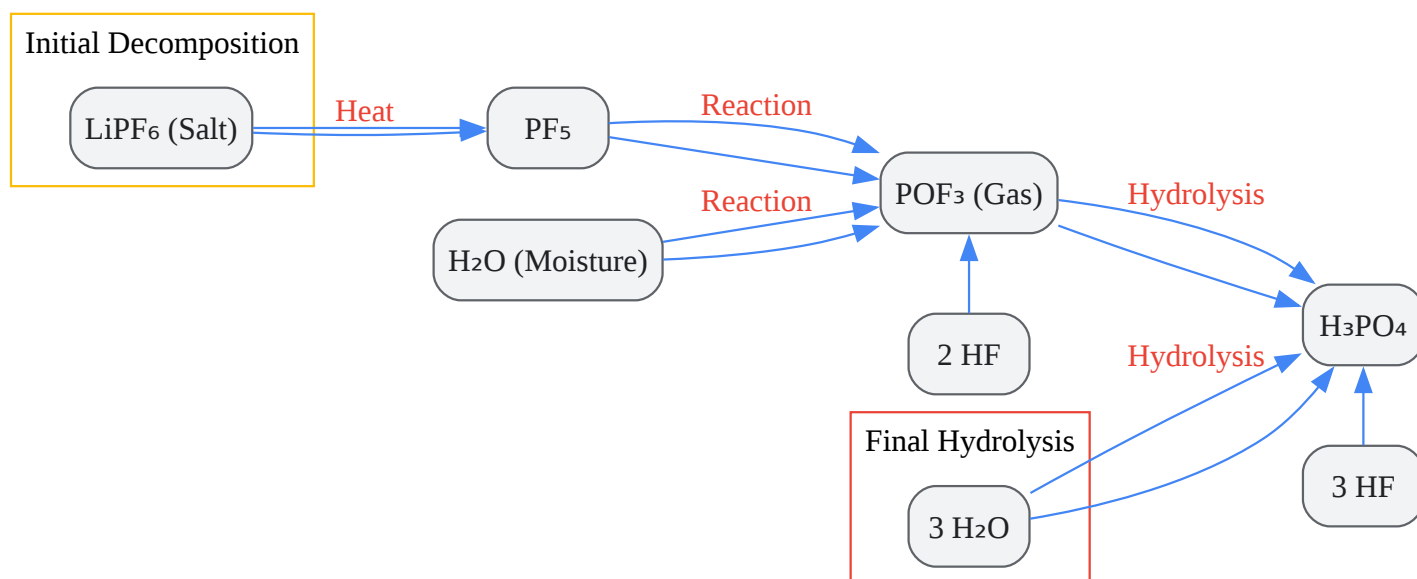
Temperature Range (K)	A	B	C	D	E
298 - 1100	40.13209	152.4223	-133.0863	41.85757	-0.539184
1100 - 6000	107.0083	0.601463	-0.121447	0.008394	-6.730131

Formation, Detection, and Relevance

Phosphoryl fluoride is not typically a primary target of synthesis but is a significant decomposition product in certain systems, most notably in lithium-ion battery failure.

Formation Pathway in Li-ion Batteries

The most well-documented route to POF_3 formation is through the thermal decomposition of lithium hexafluorophosphate (LiPF_6), a common salt in lithium-ion battery electrolytes, particularly in the presence of moisture [3] [4]. The reaction pathway is as follows:



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Diagram of the thermal decomposition and hydrolysis pathway of LiPF_6 leading to the formation and breakdown of POF_3 .

Quantitative measurements from battery fire tests found that some commercial lithium-ion batteries can emit **15–22 mg of POF_3 per Wh** of nominal battery energy capacity [3].

Detection and Analysis Methods

- **FTIR Spectroscopy:** Quantitative, time-resolved measurement of POF_3 and other gases like HF in battery emission studies [3].
- **Fullerenol-based Sensors:** An emerging research area where hydroxylated fullerene materials are investigated for detecting toxic fluoride gases like POF_3 and HF due to hydrogen bonding interactions. Studies use Density Functional Theory (DFT) to model adsorption mechanisms [4].
- **NMR Spectroscopy:** Used to identify and quantify fluorine-containing species, such as PO_3F^{2-} , in solid degradation products from mechanochemical processes [5].

Research Context and Safety Notes

- **Toxicological Concern:** POF_3 is recognized as a reactive and potentially toxic gas. It readily hydrolyzes in the presence of water to ultimately form hydrofluoric acid (HF), a known toxicant [3]. Its chlorine analog, POCl_3 , is highly toxic, suggesting POF_3 may be similarly or more hazardous [3].
- **Industrial Relevance:** Understanding and managing POF_3 and other fluoride emissions is a critical safety consideration in the development, use, and recycling of lithium-ion batteries, especially for large-scale energy storage [3] [6].

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To cite this document: Smolecule. [phosphoryl fluoride gas phase behavior]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1506004#phosphoryl-fluoride-gas-phase-behavior]

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